

Cerin (CAS 468-67-7): A Technical Guide to Natural Sources and Isolation

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Compound of Interest

Compound Name: *Cerin*

Cat. No.: *B1257831*

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Introduction

Cerin, with the Chemical Abstracts Service (CAS) number 468-67-7, is a naturally occurring pentacyclic triterpenoid. Structurally, it is identified as 2 α -hydroxyfriedelin. **Cerin** is closely related to the more extensively studied triterpenoid, friedelin, and they often co-exist in natural sources. This technical guide provides a comprehensive overview of the known natural sources of **Cerin**, detailed methodologies for its isolation and purification, and an exploration of its potential biological significance based on related compounds.

Natural Sources and Abundance

Cerin is primarily found alongside friedelin in various plant species, mosses, and lichens. Historically, cork from the cork oak tree (*Quercus suber*) is a well-documented source of both compounds. While quantitative data for **Cerin** is limited in the scientific literature, the abundance of its parent compound, friedelin, has been reported in numerous sources. It is plausible that the concentration of **Cerin** is significantly lower than that of friedelin in these sources.

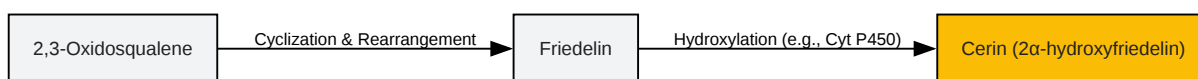
Table 1: Notable Natural Sources of Friedelin (and likely **Cerin**)

Plant/Organism Family	Species	Plant Part	Reported Friedelin Content	Reference
Fagaceae	Quercus suber (Cork Oak)	Cork	Major triterpenoid constituent	
Celastraceae	Maytenus ilicifolia	Leaves	-	
Euphorbiaceae	Euphorbia species	-	-	
Flacourtiaceae	-	-	-	
Guttiferae	-	-	-	
Cannabaceae	Cannabis sativa	Roots	0.100–0.709 mg/g (supercritical CO2 extract)	
Asteraceae	-	-	-	
Fabaceae	-	-	-	
Myrtaceae	-	-	-	

Note: This table primarily reflects data for friedelin due to the scarcity of quantitative analysis for **Cerin**. **Cerin** is expected to be a minor component in these sources.

Biosynthesis of Cerin

Cerin is biosynthetically derived from friedelin. The biosynthesis of friedelin begins with the cyclization of 2,3-oxidosqualene, which undergoes a series of rearrangements to form the friedelane skeleton. **Cerin** is subsequently formed through the hydroxylation of friedelin at the C-2 position, a reaction likely catalyzed by a cytochrome P450 monooxygenase.



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